

Unraveling "J-1048": A Case of Ambiguous Identity in Scientific Literature

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Compound of Interest

Compound Name: J-1048

Cat. No.: B12396714

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The designation "**J-1048**" does not correspond to a clearly defined chemical entity in publicly available scientific databases and literature. An in-depth search reveals that the term "1048" appears in various scientific contexts, but not as a standard identifier for a specific molecule. This ambiguity prevents the creation of a comprehensive technical guide as requested.

The search for "**J-1048**" yielded several distinct references where "1048" is used, highlighting the potential for misinterpretation:

- **H1048 Small Cell Lung Cancer Cell Line:** In cancer research, "H1048" refers to a specific human small cell lung cancer cell line used in laboratory studies to test the efficacy of potential anti-cancer compounds. For instance, a study on cytotoxic cytochalasans isolated from a marine sponge-derived fungus, *Aspergillus* sp. SCSIO 41044, evaluated the cytotoxic effects of these compounds against the H1048 cell line.[1][2] This indicates that "H1048" is the biological material being studied, not the chemical agent.
- **IR-1048 Near-Infrared Dye:** "IR-1048" is identified as a cyanine dye that emits in the near-infrared spectrum (NIR-II), with an emission maximum at 1048 nm.[3] Such dyes are often used as fluorescent probes in imaging and other analytical applications.
- **FAD104 Anthracycline:** "FAD104" is a fluorine-containing anthracycline, a class of chemotherapy drugs. Research has been conducted on its antitumor activity and mechanism of action.[4]

- **Product Catalog Number:** In some instances, "1048" appears to be a product or catalog number. For example, a study on β -glucosidases references "p-nitrophenol (pNP, 1048, Sigma, St. Louis, MO, USA)," where "1048" likely designates a specific product from the supplier Sigma-Aldrich.[5]
- **Numerical Identifier in Other Fields:** The number "1048" also appears in contexts unrelated to chemistry, such as in the designation of steel grades ("1048 Steel")[6][7] and as the number of subjects in a clinical study.[8]

Due to the lack of a specific chemical structure and associated biological data for a compound definitively named "**J-1048**," it is not possible to provide the requested in-depth technical guide, including tables of quantitative data, detailed experimental protocols, and visualizations of signaling pathways.

For researchers, scientists, and drug development professionals seeking information on a specific compound, it is crucial to use a precise and unambiguous identifier, such as a full IUPAC name, CAS registry number, or a well-established common name. Without such information, a thorough and accurate technical analysis is not feasible.

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